

## Core Thermodynamic Properties of n-Tetradecane

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Compound of Interest		
Compound Name:	Tetradecane	
Cat. No.:	B157292	Get Quote

n-**Tetradecane** is a colorless, flammable liquid at standard conditions.[1] Its thermodynamic behavior is crucial for various applications, including its use as a component in transportation fuels and as a phase-change material for thermal energy storage.[2][3]

#### **General and Physical Properties**

The fundamental physical and chemical identifiers for n-tetradecane are summarized below.

Property	Value	Source
Chemical Formula	C14H30	[4][5]
Molecular Weight	198.39 g/mol	[4][5]
CAS Registry Number	629-59-4	[4]
Appearance	Colorless Liquid	[1]
Density (at 25°C)	762.8 kg/m <sup>3</sup>	[6]
Viscosity (at 25°C)	2.13 mPa·s	[1]

#### **Phase Transition Data**

The temperatures and pressures at which n-**tetradecane** undergoes phase changes are critical for many applications.



Property	Value	Unit	Source
Normal Melting Point (Tfus)	5.86 °C	°C	
279.01	К		
Normal Boiling Point (Tboil)	253.5	°C	[4]
526.65	К	[4]	
Triple Point Temperature (Ttriple)	279.01	К	[5]
Critical Temperature (Tc)	693 ± 3	К	[4]
Critical Pressure (Pc)	16 ± 2	bar	[4]
Critical Density (ρc)	232	kg/m <sup>3</sup>	[7]

### **Enthalpy and Entropy Data**

Enthalpy ( $\Delta H$ ) and entropy ( $\Delta S$ ) are fundamental thermodynamic quantities that describe the energy and disorder of a system. The standard state is typically 298.15 K (25 °C) and 1 bar.



Property	Value	Unit	Phase	Source
Standard Enthalpy of Formation (ΔfH°)	-348.4 ± 1.6	kJ/mol	Gas	[8]
-419.6 ± 1.5	kJ/mol	Liquid	[8]	
Standard Enthalpy of Combustion (ΔcH°)	-9393.5 ± 1.6	kJ/mol	Gas	[8]
-9322.3 ± 1.5	kJ/mol	Liquid	[8]	
Enthalpy of Fusion (ΔfusH)	45.07	kJ/mol	Solid to Liquid	[9]
Enthalpy of Vaporization (ΔvapH at 25°C)	71.3	kJ/mol	Liquid to Gas	[1][10]
Standard Molar Entropy (S°)	667.6 ± 1.3	J/(mol·K)	Gas	[8]
496.1 ± 1.1	J/(mol·K)	Liquid	[8]	

## **Heat Capacity**

Heat capacity (Cp) measures the amount of heat required to raise the temperature of a substance by a certain amount at constant pressure.



Property	Value	Unit	Phase	Temperatur e (K)	Source
Constant Pressure Heat Capacity (Cp)	311.21	J/(mol·K)	Gas	298.15	[5]
436.4	J/(mol·K)	Liquid	298.15	[11]	
440.07	J/(mol·K)	Liquid	300	[8]	_
525.43	J/(mol·K)	Liquid	400	[8]	

# Experimental Protocols for Thermodynamic Data Determination

The accurate determination of thermodynamic properties relies on precise experimental techniques. The primary methods used for hydrocarbons like n-**tetradecane** include calorimetry and spectroscopy.

#### **Calorimetry**

Calorimetry directly measures heat changes associated with physical and chemical processes. [12] It is a cornerstone for obtaining data on heat capacity and enthalpies of transition and reaction. [13]

- a) Differential Scanning Calorimetry (DSC)
- Principle: DSC measures the difference in heat flow between a sample and a reference as a
  function of temperature.[14] This technique is highly effective for determining phase
  transition temperatures (melting, crystallization) and heat capacities.[15]
- Methodology for Melting Point and Enthalpy of Fusion:
  - A small, precisely weighed sample of n-tetradecane (typically a few milligrams) is hermetically sealed in a sample pan (e.g., aluminum). An empty, sealed pan is used as a reference.



- The sample and reference pans are placed in the DSC instrument.
- A temperature program is initiated, typically involving cooling the sample to below its expected melting point, followed by a controlled heating ramp (e.g., 5-10 K/min).
- The instrument records the differential heat flow. An endothermic peak is observed as the sample melts.
- The onset temperature of the peak is typically taken as the melting point.[15] The area
  under the peak is integrated to calculate the enthalpy of fusion (ΔfusH).[3]
- The instrument is calibrated using certified standards (e.g., indium) with known melting points and enthalpies of fusion.

#### b) Bomb Calorimetry

- Principle: This technique is used to determine the enthalpy of combustion (ΔcH°). A sample
  is ignited in a constant-volume container (the "bomb") filled with excess pure oxygen. The
  heat released by the combustion is absorbed by a surrounding water bath, and the
  temperature change of the water is measured.
- Methodology for Enthalpy of Combustion:
  - A weighed liquid sample of n-tetradecane is placed in a crucible inside the bomb.
  - The bomb is sealed, purged of air, and pressurized with a known excess of pure oxygen (e.g., 30 atm).
  - The bomb is submerged in a precisely measured quantity of water in an insulated container (the calorimeter).
  - The initial temperature of the water is recorded.
  - The sample is ignited via an electrical fuse.
  - The temperature of the water is monitored until it reaches a maximum and begins to cool.
     The maximum temperature rise is recorded.



- The heat capacity of the calorimeter (the "calorimeter constant") is determined separately by combusting a standard substance with a known heat of combustion (e.g., benzoic acid).
- The enthalpy of combustion is calculated from the temperature rise, the calorimeter constant, and corrections for factors like fuse wire combustion and acid formation.

#### **Spectroscopic Methods**

Spectroscopic techniques can be used to indirectly determine thermodynamic properties by monitoring changes in spectral features that are proportional to the extent of a process.[16]

- Principle: While not a primary method for properties like heat capacity, spectroscopy is
  valuable for studying equilibria.[17] By measuring how a spectral property (e.g., absorbance)
  changes with temperature, one can derive thermodynamic quantities like enthalpy (ΔH) and
  entropy (ΔS) for a given equilibrium process using the van 't Hoff equation.[18][19]
- Methodology (General Approach for Equilibria):
  - Identify a spectroscopic feature (e.g., an absorption band in IR or UV-Vis) that changes predictably with the state of the system (e.g., concentration of a species in equilibrium).
  - Prepare a sample of n-tetradecane under controlled conditions (concentration, pressure).
  - Place the sample in a temperature-controlled cell within a spectrometer.
  - Record spectra at a series of different, precisely controlled temperatures.
  - Analyze the spectral changes to determine the equilibrium constant (K) at each temperature.
  - Plot ln(K) versus 1/T (a van 't Hoff plot). The slope of this plot is equal to  $-\Delta H^{\circ}/R$ , and the y-intercept is equal to  $\Delta S^{\circ}/R$ , where R is the gas constant.

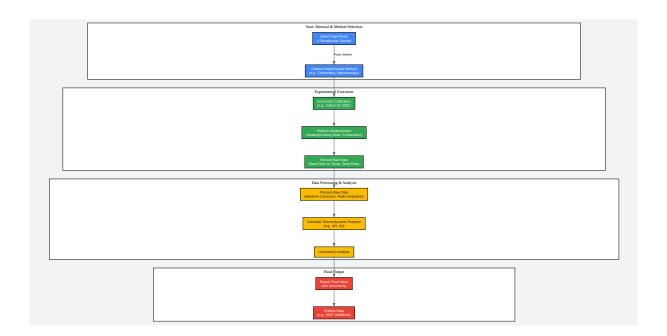
#### **Visualizations**

Diagrams created using the DOT language provide clear visual representations of workflows and conceptual relationships.



# **Logical Workflow for Thermodynamic Property Determination**

This diagram illustrates the logical flow from sample selection to final data analysis for determining the key thermodynamic properties of a substance like n-**tetradecane**.



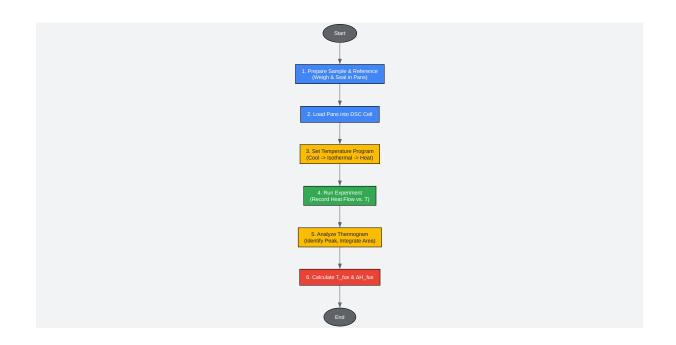
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Caption: Logical workflow for determining thermodynamic properties.

### **Experimental Workflow for DSC Measurement**

This diagram details the specific steps involved in performing a Differential Scanning Calorimetry (DSC) experiment to measure the melting point and enthalpy of fusion.





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Caption: Experimental workflow for a DSC measurement.

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#### Foundational & Exploratory





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